

# Application Note: High-Precision Measurement of Detonation Velocity in TATNB

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,3,5-Triazido-2,4,6-trinitrobenzene*

Cat. No.: *B1197213*

[Get Quote](#)

## Abstract

This application note provides a detailed protocol for the experimental determination of the detonation velocity of **1,3,5-triazido-2,4,6-trinitrobenzene** (TATNB), a powerful and sensitive high explosive. The methodology leverages a combination of robust ionization probe techniques and high-resolution streak camera imaging to ensure accurate and reliable data collection. This document is intended for researchers and scientists in the fields of energetic materials and detonation physics. Given the hazardous nature of TATNB, all procedures must be conducted in a specialized, remote-controlled facility by trained personnel.

## Introduction

**1,3,5-triazido-2,4,6-trinitrobenzene** (TATNB) is a high-energy aromatic explosive with the chemical formula  $C_6(N_3)_3(NO_2)_3$  [1]. It is characterized as a yellow crystalline solid with a detonation velocity reported to be approximately 7350 m/s [1]. Accurate measurement of this fundamental property is crucial for the characterization and computational modeling of its performance. This protocol outlines two complementary methods for this measurement: the ionization probe method and the streak camera method.

## Health and Safety Precautions

Extreme Hazard: TATNB is a highly sensitive and powerful explosive. All handling, preparation, and experimentation must be performed in a certified and appropriately equipped explosives

laboratory with remote operation capabilities. Personnel must be highly trained in handling sensitive energetic materials and wear appropriate personal protective equipment (PPE).

## Experimental Setup

The experimental setup is designed to safely initiate a detonation in a prepared TATNB charge and accurately measure the propagation velocity of the detonation front.

## TATNB Charge Preparation

- **Material:** Crystalline TATNB.
- **Charge Geometry:** The TATNB will be pressed into a cylindrical charge.
- **Confinement:** The charge will be housed in a cylindrical tube made of a material such as polymethyl methacrylate (PMMA) or aluminum to ensure uniform detonation propagation and to mimic conditions in certain applications.
- **Initiation:** Due to the sensitive nature of TATNB, initiation is achieved using a booster charge. A secondary explosive, such as HMX (octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine), is initiated by an exploding foil initiator (EFI) or a stable detonator. The booster ensures a stable detonation wave is introduced into the TATNB charge.

## Measurement Systems

Two independent systems will be used to measure the detonation velocity.

This system provides discrete time-of-arrival data of the detonation front at specific points along the explosive charge.

- **Probes:** At least four co-axial ionization pin probes will be used. These can be constructed from semi-rigid coaxial cables with a copper outer conductor. The tips of the probes are exposed and positioned to be short-circuited by the ionized, conductive gases of the detonation front.
- **Placement:** The probes are inserted radially into the confinement tube at precisely measured intervals along the length of the TATNB charge.

- **Data Acquisition:** The probes are connected to a high-speed multi-channel oscilloscope. The arrival of the detonation front at each probe will generate a sharp voltage pulse.

This optical system provides a continuous record of the detonation front's position over time.

- **Camera:** A high-speed electronic streak camera with a temporal resolution in the nanosecond range is required.
- **Setup:** The camera is positioned to view the TATNB charge through a narrow slit oriented along the charge's axis. The light emitted from the detonation front as it propagates is captured. To enhance the light signal, the surface of the charge may be coated with a thin layer of a material that produces a bright flash upon shock arrival.
- **Data Acquisition:** The streak camera output is a 2D image where one axis represents the spatial position along the charge and the other represents time. The slope of the resulting luminous trace is directly proportional to the detonation velocity.

## Experimental Protocols

### Charge Assembly and Placement

- Remotely press the TATNB powder into the confinement tube to the desired density.
- Precisely drill holes for the ionization probes at predetermined locations.
- Carefully insert the ionization probes, ensuring they are flush with the inner wall of the confinement tube.
- Securely attach the booster charge and initiator to one end of the TATNB charge.
- Place the entire assembly in a blast-proof chamber.

### System Calibration and Arming

- Calibrate the oscilloscope timebase and voltage settings.
- Align the streak camera and focus it on the axis of the TATNB charge. Set the appropriate sweep speed to capture the entire detonation event.

- Connect the initiator to the firing circuit.
- Evacuate all personnel from the test chamber and move to the remote control station.

## Detonation and Data Acquisition

- Arm the firing system.
- Simultaneously trigger the initiator and the data acquisition systems (oscilloscope and streak camera).
- The detonation will propagate through the booster and into the TATNB charge.
- The ionization probes will generate signals as the detonation front passes each one.
- The streak camera will record the luminous front of the detonation.

## Data Presentation and Analysis

### Ionization Probe Data

The time of arrival of the detonation front at each probe is determined from the rising edge of the voltage pulses recorded on the oscilloscope. The detonation velocity (D) is calculated for each interval between probes using the formula:

$$D = \Delta x / \Delta t$$

where  $\Delta x$  is the distance between two adjacent probes and  $\Delta t$  is the difference in their arrival times.

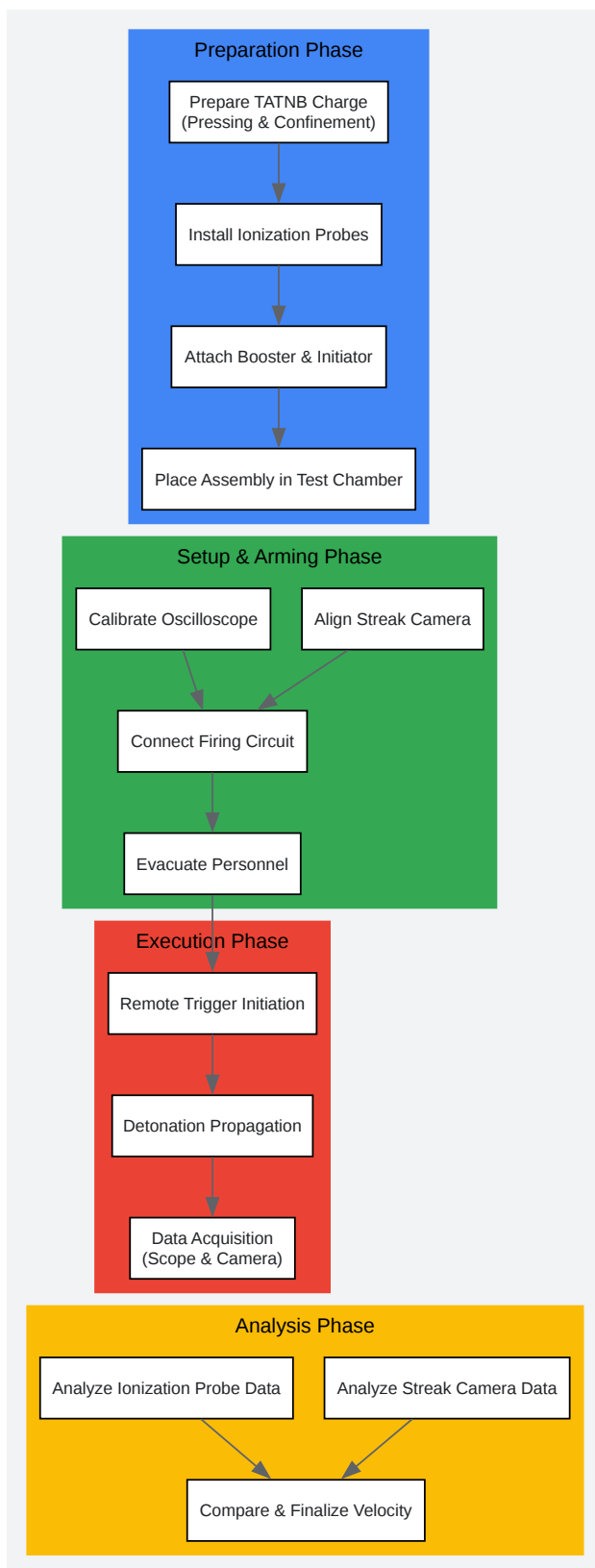
Probe Interval	Distance (mm)	Time of Flight (ns)	Detonation Velocity (m/s)
1 - 2	20.00	2721	7350
2 - 3	20.00	2719	7356
3 - 4	20.00	2723	7345
Average	7350		

## Streak Camera Data

The streak image is analyzed to extract the position of the detonation front as a function of time. A linear fit is applied to the data points, and the slope of the line gives the detonation velocity.

Data Points	Position (mm)	Time (ns)
1	0	0
2	10	1360
3	20	2720
4	30	4080
5	40	5440
Calculated Velocity (from slope)	7353 m/s	

## Visualization of Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for detonation velocity measurement of TATNB.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Introduction to ionization pin probes to measure detonation velocity [ffi.no]
- To cite this document: BenchChem. [Application Note: High-Precision Measurement of Detonation Velocity in TATNB]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1197213#experimental-setup-for-measuring-detonation-velocity-of-tatnb\]](https://www.benchchem.com/product/b1197213#experimental-setup-for-measuring-detonation-velocity-of-tatnb)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)